

Trinitroaniline (TNA) CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trinitroaniline

Cat. No.: B13749157

[Get Quote](#)

An In-depth Technical Guide to Trinitroaniline (TNA)

This guide provides a comprehensive overview of **Trinitroaniline** (TNA), a nitroaromatic compound of significant interest to researchers in chemistry and materials science. This document details its chemical identity, physicochemical properties, synthesis protocols, and analytical procedures, tailored for a scientific audience.

Core Chemical Identifiers

Trinitroaniline primarily refers to the 2,4,6-isomer, also known as Picramide. However, other isomers exist, each with a distinct Chemical Abstracts Service (CAS) number.

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2,4,6-Trinitroaniline	489-98-5[1][2][3][4]	C ₆ H ₄ N ₄ O ₆	228.12[1][2][3][4][5]
2,3,4-Trinitroaniline	26952-42-1[6][7]	C ₆ H ₄ N ₄ O ₆	228.12[6][7]

Physicochemical and Explosive Properties of 2,4,6-Trinitroaniline

The properties of 2,4,6-**Trinitroaniline** are summarized below. Its appearance can vary from yellow to orange to red, depending on its purity.[\[1\]](#)

Property	Value
Appearance	Yellow, orange, or red crystalline solid [5]
Density	1.762 g/cm ³ [5]
Melting Point	188 °C (370 °F; 461 K) [1]
Boiling Point	Explodes before boiling [1]
Water Solubility	Insoluble [1]
Detonation Velocity	7,300 m/s [1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of 2,4,6-**Trinitroaniline** are crucial for reproducible research.

Synthesis of 2,4,6-Trinitroaniline from Picric Acid

One common laboratory method for the synthesis of 2,4,6-**Trinitroaniline** involves the amination of picric acid.

Materials:

- Picric acid (2,4,6-Trinitrophenol)
- Diammonium hydrogen phosphate
- Sulfolane (anhydrous)
- Deionized water

Procedure:

- In a glass-lined stainless steel reactor, combine 10.0 g (43.8 mmol) of picric acid, 11.6 g (87.6 mmol) of diammonium hydrogen phosphate, and 40 ml of dry sulfolane to create a reaction slurry.
- Seal the reactor and stir the slurry while heating from 25°C to 175°C over a period of 2 hours.
- Maintain the reaction temperature at 175°C and continue stirring for an additional 20 hours.
- After cooling the reaction mixture to room temperature, add 400 ml of water.
- Collect the insoluble product by filtration.
- Wash the collected solid with water and dry to yield 2,4,6-**Trinitroaniline**.[\[6\]](#)

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for determining the purity of TNA and separating it from potential impurities.

Equipment and Reagents:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Acetonitrile (HPLC grade)
- 2,4,6-**Trinitroaniline** reference standard
- Water (deionized)

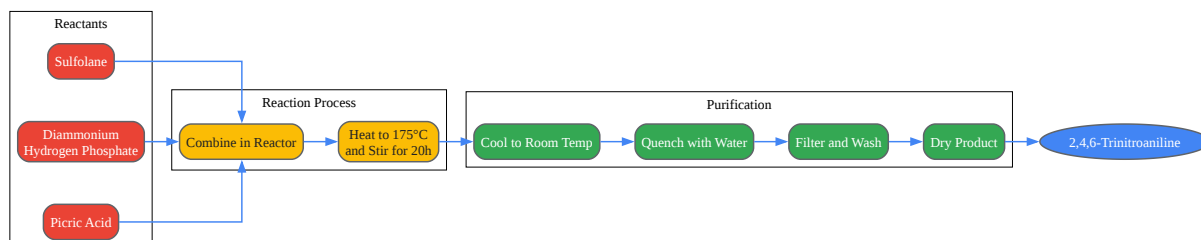
Procedure:

- **Standard Preparation:** Accurately weigh approximately 10 mg of the 2,4,6-**Trinitroaniline** reference standard and dissolve it in 100 mL of acetonitrile to achieve a concentration of about 100 µg/mL.

- Sample Preparation: Prepare the TNA sample to be tested in the same manner as the standard solution.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column
 - Mobile Phase: A suitable gradient of acetonitrile and water
 - Flow Rate: Typically 1.0 mL/min
 - Detection: UV detection at an appropriate wavelength for TNA
- Analysis: Inject equal volumes of the standard and sample solutions into the HPLC system.
- Data Interpretation: Compare the retention time of the peak in the sample chromatogram with that of the standard. The purity of the sample can be quantified by comparing the peak area of the analyte to the total area of all peaks.

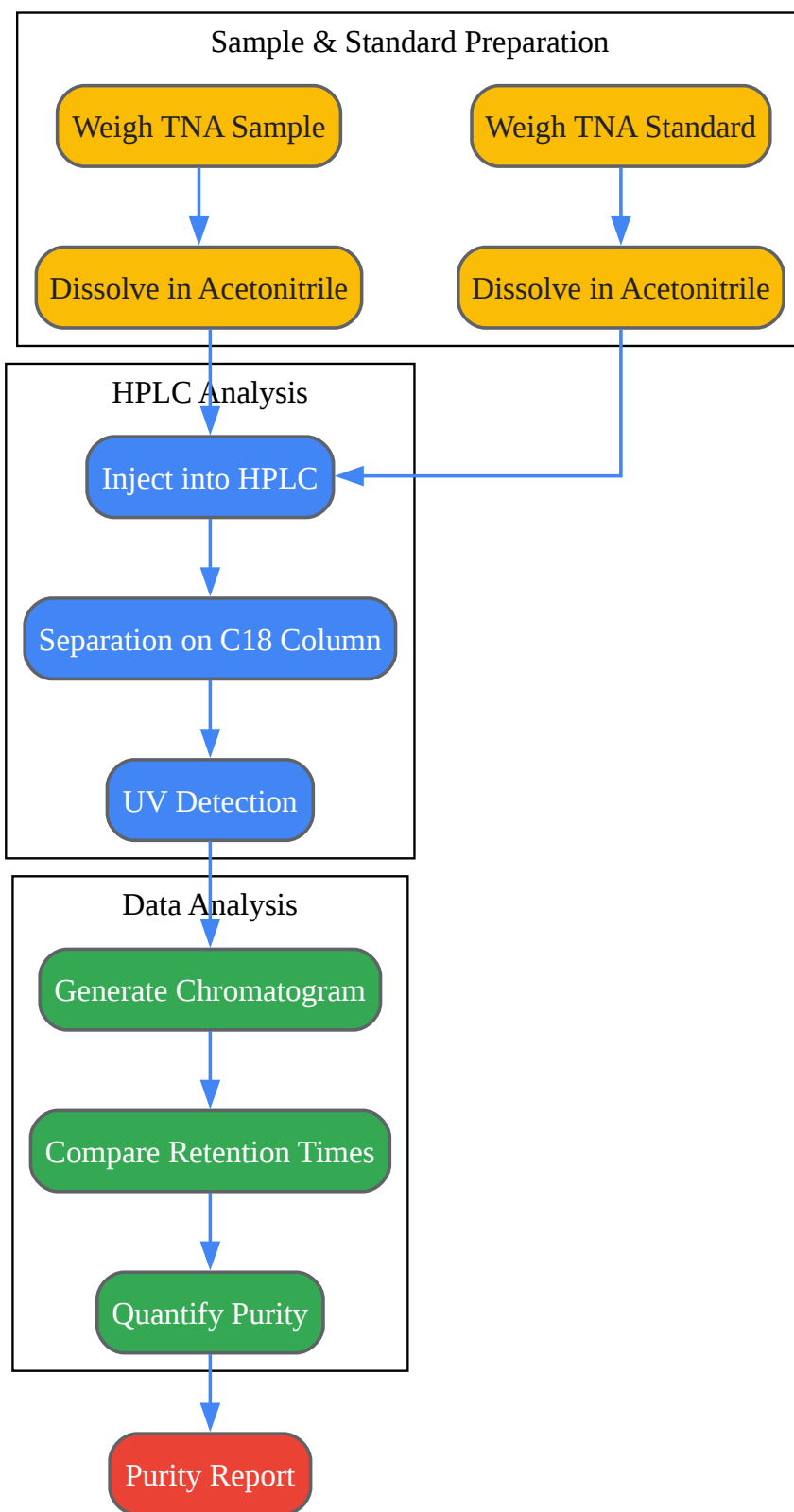
Visualization of Key Processes

Diagrams illustrating the synthesis and analytical workflows provide a clear visual representation of the experimental procedures.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 2,4,6-**Trinitroaniline** from picric acid.



[Click to download full resolution via product page](#)

Caption: Workflow for purity assessment of TNA by HPLC.

Applications in Research

While historically used as an explosive, recent research has explored the use of TNA derivatives as potential therapeutic agents. Studies have investigated the synthesis and biological evaluation of 2,4,6-**trinitroaniline** derivatives as potent antitumor agents, showing activity in various cancer cell models.[3][7] These compounds have been shown to induce apoptosis and inhibit metastatic activity in hepatoma cells.[3][7]

Safety and Handling

Trinitroaniline is a high explosive and should be handled with extreme caution.[1] It is sensitive to heat and shock. Chronic exposure may lead to adverse health effects, including weight loss and potential liver damage.[8] Appropriate personal protective equipment and handling procedures are mandatory when working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trinitroaniline - Sciencemadness Wiki [sciencemadness.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Synthesis and biological evaluation of 2,4,6-trinitroaniline derivatives as potent antitumor agents [inis.iaea.org]
- 4. US3062885A - Method of production of 2, 3, 4, 6-tetranitroaniline - Google Patents [patents.google.com]
- 5. benchchem.com [benchchem.com]
- 6. 2,4,6-TRINITROANILINE synthesis - chemicalbook [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Trinitroaniline (TNA) CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13749157#trinitroaniline-tna-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com